

# In-Depth Technical Guide: 4-Methoxyphenyl Isothiocyanate

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Compound of Interest

Compound Name: 4-Methoxyphenyl isothiocyanate

Cat. No.: B1222635

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#### **Abstract**

**4-Methoxyphenyl isothiocyanate**, a member of the isothiocyanate class of organic compounds, has garnered interest in the scientific community for its potential therapeutic applications. With a molecular weight of 165.21 g/mol , this compound has demonstrated notable antioxidant and cholinesterase inhibitory activities.[1][2] Isothiocyanates, in general, are recognized for their anticancer properties, which are often attributed to their ability to modulate key cellular signaling pathways, including the PI3K/Akt and Nrf2 pathways. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and biological activities of **4-Methoxyphenyl isothiocyanate**, with a focus on experimental protocols and the underlying molecular mechanisms.

## **Physicochemical Properties**

A thorough understanding of the physicochemical properties of **4-Methoxyphenyl isothiocyanate** is fundamental for its application in research and drug development. Key properties are summarized in the table below.



Property	Value	Reference
Molecular Weight	165.21 g/mol	[1][2][3][4][5]
Molecular Formula	C8H7NOS	[1][2][3]
Appearance	Liquid	[4]
Boiling Point	280-281 °C	[4]
Melting Point	18 °C	[4]
Density	1.196 g/mL at 25 °C	[4]
Refractive Index	n20/D 1.653	[4]
CAS Number	2284-20-0	[1][2][3]

# **Synthesis**

The synthesis of **4-Methoxyphenyl isothiocyanate** is a critical process for ensuring a high-purity compound for experimental use. A general synthetic approach involves the reaction of a precursor aniline with thiophosgene or a related reagent.[6] The purity of the starting materials and strict control of reaction conditions are paramount to achieving a high-quality final product.

## **Experimental Protocol: General Synthesis**

A common method for the synthesis of isothiocyanates involves the following conceptual steps:

- Reaction Setup: The precursor, p-anisidine (4-methoxyaniline), is dissolved in a suitable organic solvent, such as dichloromethane or chloroform, in a reaction vessel equipped with a stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Thiophosgene: A solution of thiophosgene in the same solvent is added dropwise
  to the stirred solution of p-anisidine at a controlled temperature, typically at or below room
  temperature.
- Reaction Monitoring: The progress of the reaction is monitored using an appropriate analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC), to determine the consumption of the starting material and the formation of the product.

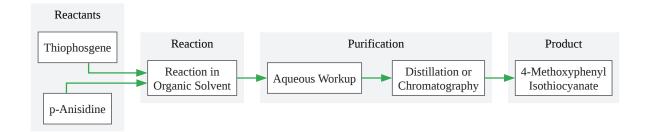




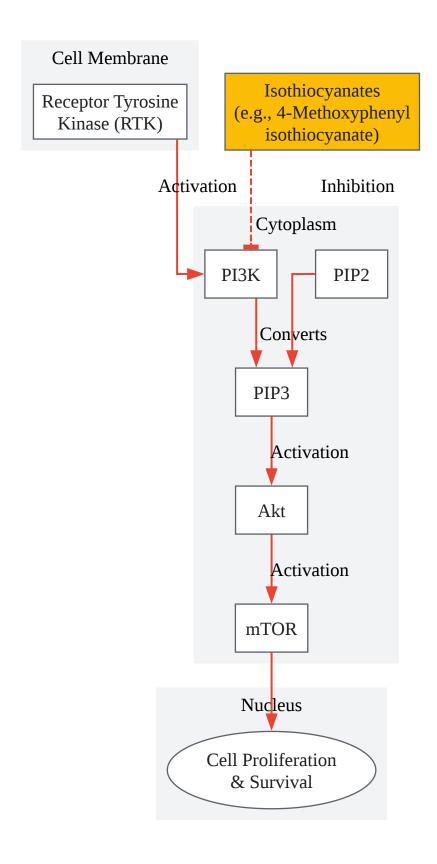


- Workup: Upon completion of the reaction, the reaction mixture is typically washed with water and brine to remove any unreacted reagents and byproducts.
- Purification: The crude product is then purified, commonly by distillation under reduced pressure or by column chromatography on silica gel, to yield pure 4-Methoxyphenyl isothiocyanate.

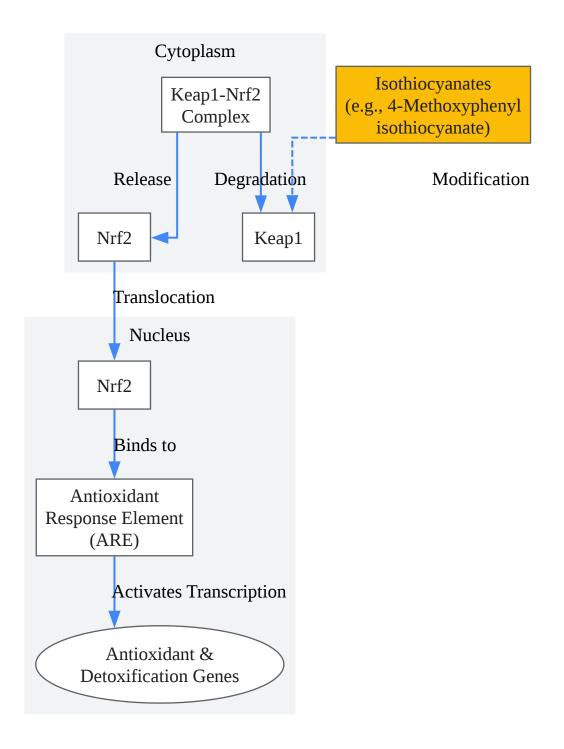












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